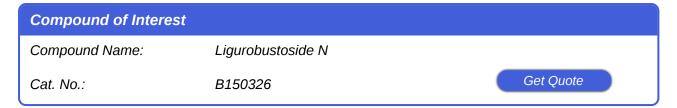


Application Notes and Protocols for Ligurobustoside N Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of stock solutions of **Ligurobustoside N**, a naturally occurring antioxidative glycoside isolated from the leaves of Ligustrum robustum.[1] Accurate preparation of stock solutions is critical for ensuring the reliability and reproducibility of experimental results.

Compound Information

Ligurobustoside N is a complex molecule with the chemical formula C35H46O18 and a molecular weight of 754.7 g/mol .[2][3] Its biological activities, including antioxidant effects, make it a compound of interest for further research.[1]

Table 1: Chemical Properties of Ligurobustoside N



Property	Value	Source
Molecular Formula	C35H46O18	[2][3]
Molecular Weight	754.7 g/mol	[2][3]
Appearance	Powder	[2]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone	[2]
Storage (Solid)	Desiccate at -20°C	[2]

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **Ligurobustoside N** in Dimethyl Sulfoxide (DMSO). This is a common starting concentration for many in vitro experiments.

Materials:

- Ligurobustoside N (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade
- Sterile microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- · Optional: Water bath or heat block

Procedure:



- Determine the required mass of Ligurobustoside N:
 - The formula to calculate the mass required is: Mass (g) = Desired Concentration (M) x
 Desired Volume (L) x Molecular Weight (g/mol)
 - For a 10 mM (0.01 M) stock solution in 1 mL (0.001 L): Mass (mg) = 0.01 mol/L * 0.001 L * 754.7 g/mol * 1000 mg/g = 7.547 mg

• Weighing Ligurobustoside N:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh out approximately 7.55 mg of Ligurobustoside N powder directly into the tared tube. Record the exact weight.

Dissolving in DMSO:

- Based on the actual weight of the Ligurobustoside N, calculate the precise volume of DMSO needed to achieve a 10 mM concentration. Volume (mL) = [Mass (mg) / 754.7 (g/mol)] / 0.01 (mmol/mL)
- $\circ~$ For example, if you weighed 7.60 mg: Volume (mL) = (7.60 mg / 754.7 g/mol) / 0.01 mmol/mL = 1.007 mL or 1007 μL
- Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the Ligurobustoside N powder.

Ensuring Complete Dissolution:

- Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
- Visually inspect the solution to ensure there are no visible particles.
- If the compound is difficult to dissolve, gentle warming in a 37°C water bath for a few minutes can aid in dissolution.[4]
- Storage of the Stock Solution:



- It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[4]
- Store the aliquots at -20°C or -80°C for long-term storage.[4][5] When stored at -20°C, it is advisable to use the solution within one month; for storage at -80°C, the solution can be used for up to six months.[4]

Workflow Diagram

The following diagram illustrates the key steps in the preparation of a **Ligurobustoside N** stock solution.



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Caption: Workflow for preparing **Ligurobustoside N** stock solution.

Dilution to Working Concentrations

To prepare a working solution from the 10 mM stock, use the following dilution formula:

C1V1 = C2V2

Where:

- C1 = Concentration of the stock solution (e.g., 10 mM)
- V1 = Volume of the stock solution to be used
- C2 = Desired final concentration of the working solution
- V2 = Final volume of the working solution



For example, to prepare 1 mL of a 100 µM working solution:

- Rearrange the formula to solve for V1: V1 = (C2V2) / C1
- Substitute the values: V1 = $(100 \mu M * 1 mL) / 10,000 \mu M (10 mM) = 0.01 mL or 10 \mu L$
- Add 10 μL of the 10 mM Ligurobustoside N stock solution to 990 μL of the appropriate cell culture medium or buffer to achieve a final volume of 1 mL and a final concentration of 100 μM.

Important Considerations:

- Always use high-purity reagents and sterile techniques, especially when preparing solutions for cell-based assays.
- The final concentration of DMSO in the working solution should be kept low (typically <0.5%) to avoid solvent-induced cytotoxicity.
- It is good practice to prepare fresh working solutions from the frozen stock for each experiment to ensure consistency.
- Always refer to the specific product information sheet provided by the supplier for any additional handling and storage recommendations.

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